

An In-depth Technical Guide to Isoamylamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoamylamine Hydrochloride*

Cat. No.: *B10858515*

[Get Quote](#)

Synonyms: Isopentylamine Hydrochloride, 3-Methylbutan-1-amine Hydrochloride, Isopentylammonium Chloride

Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties of isoamylamine hydrochloride. The content herein is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. Isoamylamine hydrochloride is the salt of isoamylamine, a primary aliphatic amine. It serves as a versatile building block in organic synthesis for creating a variety of compounds, including pharmaceuticals and agrochemicals. This guide summarizes its core properties, details experimental protocols for its synthesis and analysis, and explores its known biological activities.

Chemical and Physical Properties

Isoamylamine hydrochloride is a white, crystalline solid. It is soluble in water and alcohol, and also dissolves in chloroform. The compound is known to be an irritant to the skin and mucous membranes.

The following table summarizes the key quantitative data for isoamylamine and its hydrochloride salt.

Property	Value	Source(s)
Isoamylamine Hydrochloride		
Molecular Formula	C ₅ H ₁₃ N·HCl	
Molecular Weight	123.62 g/mol	
Melting Point	215-217 °C (decomposes)	
Solubility in Water	1 g in 0.5 mL	
Solubility in Chloroform	1 g in 20 mL	
Appearance	Crystalline solid	
Isoamylamine (Free Base)		
Molecular Formula	C ₅ H ₁₃ N	
Molecular Weight	87.16 g/mol	
Boiling Point	95-97 °C	
Density	~0.751 g/mL at 18-25 °C	
Refractive Index	~1.408 at 20 °C	
pKa	10.6 (at 25 °C)	
Flash Point	18.3 °C	

Experimental Protocols

Several methods for the synthesis of the free base, isoamylamine, have been reported. These methods can be adapted to produce the hydrochloride salt by subsequent treatment with hydrochloric acid.

- From Isoamyl Halides: A common method involves the reaction of an isoamyl halide (e.g., isoamyl bromide or isoamyl chloride) with a source of ammonia. One specific protocol describes the reaction of isoamyl chloride with sodamide in liquid ammonia.

- Reduction of Isovaleronitrile: Isoamylamine can also be synthesized by the reduction of isovaleronitrile (3-methylbutanenitrile). This can be achieved through catalytic hydrogenation or by using metal hydride reducing agents.
- To cite this document: BenchChem. [An In-depth Technical Guide to Isoamylamine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10858515#isoamylamine-hydrochloride-chemical-properties\]](https://www.benchchem.com/product/b10858515#isoamylamine-hydrochloride-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com